

PF-AKT400: Basic Properties & Solubility

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Compound Focus: PF-AKT400

Cat. No.: S548344

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The table below summarizes key chemical properties and solubility data for **PF-AKT400** from supplier documentation [1] [2].

Property	Specification / Value
Molecular Formula	C ₂₀ H ₂₂ F ₂ N ₆ O [1] [2]
Molecular Weight	400.43 g/mol [1] [2]
CAS Registry Number	1004990-28-6 [1] [2]
Purity	≥98.0% [1] [2]
Appearance	White to off-white solid [1] [2]
Solubility in DMSO	≥100 mg/mL (249.73 mM) [1] [2]

Biological Activity & Selectivity

PF-AKT400 is a potent and selective ATP-competitive inhibitor of Akt (PKB). Its biological activity profile is summarized in the table below [1] [2].

Assay / Parameter	Value / Description
Primary Target	Akt (PKB α) [1] [2]
IC ₅₀ (PKB α)	0.5 nM [1] [2]
Counter-Target	PKA [1] [2]
IC ₅₀ (PKA)	450 nM [1] [2]
Selectivity (PKB α vs. PKA)	Approximately 900-fold [1] [2]
Cellular Activity (IC ₅₀)	0.31 μ M (Inhibition of AKT1-mediated GSK3 α phosphorylation in human U-87MG cells) [1] [2]

Experimental Protocol: Stock Solution Preparation

This protocol outlines how to prepare stock solutions of **PF-AKT400** for *in vitro* assays, based on provided solubility data [1] [2].

Key Considerations:

- **Solvent:** DMSO is the recommended solvent for preparing high-concentration stock solutions.
- **Storage:** Aliquot and store stock solutions at **-80°C** for up to 6 months or **-20°C** for up to 1 month to maintain stability. Avoid repeated freeze-thaw cycles.
- **Handling:** The compound is hygroscopic; use newly opened DMSO to prevent water absorption.

Preparation Steps:

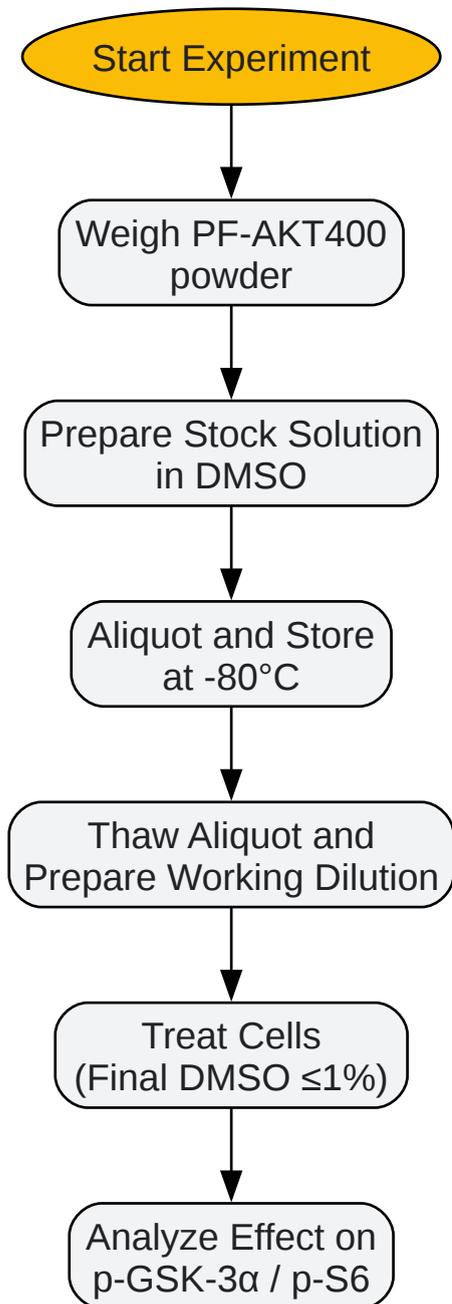
- **Calculate Mass:** Determine the mass of **PF-AKT400** needed for your desired stock concentration and volume (e.g., 25 mg/mL).
- **Weigh Compound:** Accurately weigh the required amount of **PF-AKT400** powder.
- **Dissolve:** Transfer the powder to a suitable vial and add the calculated volume of pure, anhydrous DMSO.
- **Mix Gently:** Vortex or gently agitate the mixture until the solid is completely dissolved, resulting in a clear solution.
- **Aliquot:** Immediately divide the stock solution into small, single-use aliquots.
- **Store:** Label the aliquots clearly and store them at the recommended temperatures.

Troubleshooting Common Issues

- Problem: Precipitate Formation in Assay Buffer
 - **Cause:** This occurs when a DMSO stock solution is added to an aqueous buffer, causing the compound to exceed its solubility limit.
 - **Solution:** Ensure the final concentration of DMSO in your assay does not exceed 1%. You can also slowly add the stock solution to the buffer while vortexing gently to facilitate mixing. Do not use a stock solution that has already precipitated.
- Problem: Loss of Inhibitory Activity
 - **Cause:** Degradation of **PF-AKT400** due to improper storage or use of an old, improperly stored stock solution.
 - **Solution:** Always store stock solutions as recommended in aliquots. Use a fresh aliquot for each experiment and do not re-freeze thawed aliquots.

Experimental Workflow Visualization

The diagram below outlines the key steps in preparing and using **PF-AKT400** for a cell-based assay.



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Key Recommendations for Assay Setup

Since a universal assay buffer is not specified, you will need to optimize the buffer conditions for your specific experiment. Here are some guiding principles:

- **Start with Standard Buffers:** Begin with a standard physiological buffer (e.g., PBS, HEPES-based) at a pH of 7.2-7.4 for cellular assays.
- **Account for Cofactors:** Ensure your buffer contains necessary cofactors like **Mg²⁺** (often 1-10 mM as MgCl₂ or MgSO₄), as Akt is a kinase that requires ATP and magnesium for its activity.
- **Include Detergents:** To prevent non-specific binding, you may include a mild non-ionic detergent like Tween-20 (0.01-0.1%) in your buffer.
- **Optimize for Your System:** The optimal buffer composition can vary depending on whether you are using purified enzymes, cell lysates, or live cells. Consult the literature for assays similar to yours.

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References

1. PF-AKT400 (AKT protein kinase inhibitor) | Akt 阻害剂 [medchemexpress.com]
2. PF-AKT400 (AKT protein kinase inhibitor) [medchemexpress.com]

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